

Lente Insulin Administration Protocol for Canines: Application Notes and Protocols

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Compound of Interest

Compound Name: **Lente**

Cat. No.: **B1263539**

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Introduction

Lente insulin, a porcine insulin zinc suspension, is an intermediate-acting insulin commonly utilized in the management of diabetes mellitus in canines.^{[1][2][3]} Marketed under brand names such as Vetsulin® and Caninsulin®, its composition of 35% amorphous (rapid-acting) and 65% crystalline (long-acting) insulin provides a biphasic activity profile, which can be advantageous in controlling postprandial hyperglycemia in dogs.^{[4][5]} In diabetic dogs, **Lente** insulin typically exhibits two peaks of activity, with the first occurring at 2 to 6 hours and the second between 8 and 14 hours post-administration.^{[4][5]} The onset of action can range from 0.5 to 2 hours, and the duration of activity varies from 10 to 24 hours.^{[4][5]} This document provides detailed application notes and protocols for the administration of **Lente** insulin in canines for research and clinical settings.

Data Presentation: Quantitative Dosing and Monitoring Guidelines

The following tables summarize the key quantitative parameters for the administration and monitoring of **Lente** insulin in canines.

Table 1: Initial Dosing Protocol for **Lente** Insulin in Canines

Parameter	Recommendation	Notes
Starting Dose (Once Daily)	0.5 - 1.0 IU/kg body weight. [4] [5] [6] [7] [8]	To be administered concurrently with or immediately after a meal. [4] [5] [7] [8] [9] For overweight dogs, the ideal body weight should be used for dose calculation. [8]
Starting Dose (Twice Daily)	0.25 - 0.5 IU/kg body weight, every 12 hours. [10] [11] [12] [13]	Recommended by the American Animal Hospital Association (AAHA) as the first-choice protocol. [3] [14] Each dose should be given with a meal. [10] [14]

Table 2: Dose Adjustment Protocol

Parameter	Recommendation	Notes
Adjustment Frequency	No more frequently than every 3-7 days. [6] [15]	This allows for the animal's blood glucose levels to stabilize after a dose change. [6]
Adjustment Increment	Approximately 10% per injection. [6] [15]	Small, incremental adjustments are recommended to avoid hypoglycemia. [6]
Switching from Once to Twice Daily Dosing	Decrease the total daily dose by 25% and administer as two equal injections 12 hours apart. [4] [5] [6] [7] [16]	For example, a dog receiving 20 IU once daily would be switched to 15 IU twice daily (7.5 IU per injection, though some sources suggest rounding down and using 7 IU). [7] [16]

Table 3: Blood Glucose Monitoring Parameters

Parameter	Target Range	Notes
Blood Glucose Nadir	5.5 - 8.5 mmol/L (100 - 150 mg/dL).[16]	The lowest blood glucose level reached after insulin injection.
Blood Glucose Curve Range	5.5 - 14.0 mmol/L (100 - 250 mg/dL) over the course of the day.[16]	The goal is to keep blood glucose below the renal threshold for a significant portion of the day.[15]
Pre-insulin Blood Glucose	< 20 mmol/L (< 360 mg/dL). [17]	Can influence the starting dose in some protocols.[17]

Experimental Protocols

Protocol 1: Preparation and Administration of Lente Insulin

1. Materials:

- Vial of **Lente** insulin (Vetsulin® or Caninsulin®).
- U-40 insulin syringes.[1][4][5][9]
- Sharps disposal container.

2. Procedure:

- Remove the **Lente** insulin vial from refrigeration.
- Shake the vial thoroughly until a homogeneous, uniformly milky suspension is obtained.[4][5][9] Allow any foam on the surface to disperse before use.[9] Do not use if clumps or white particles persist after shaking.[9]
- Invert the vial and withdraw the prescribed dose of insulin into a U-40 syringe. Ensure there are no air bubbles.

- The injection should be administered subcutaneously, varying the location between the area behind the scapulae to the mid-lumbar region, approximately 3/4 to 2 inches from the dorsal midline.[\[4\]](#)
- Pinch a fold of skin and insert the needle.
- Administer the full dose of insulin.
- Dispose of the syringe and needle in a sharps container.
- Return the insulin vial to the refrigerator.[\[4\]](#)

Protocol 2: Generation of a Blood Glucose Curve

1. Objective: To evaluate the efficacy and duration of action of a specific insulin dose.

2. Materials:

- Calibrated glucometer and test strips.
- Lancets.
- Data recording sheet.

3. Procedure:

- Withhold food overnight before the first blood glucose measurement.
- Obtain a baseline blood glucose reading before the morning meal and insulin injection.
- Administer the usual insulin dose and provide the morning meal.[\[17\]](#)
- Measure blood glucose every 2 hours for at least 12 hours.[\[6\]](#)[\[18\]](#)
- Record all blood glucose readings, along with the time of insulin injection and meals.
- Plot the blood glucose concentrations against time to visualize the glucose curve.

- Analyze the curve to determine the insulin's onset of action, time to nadir, the nadir value, and the duration of action.

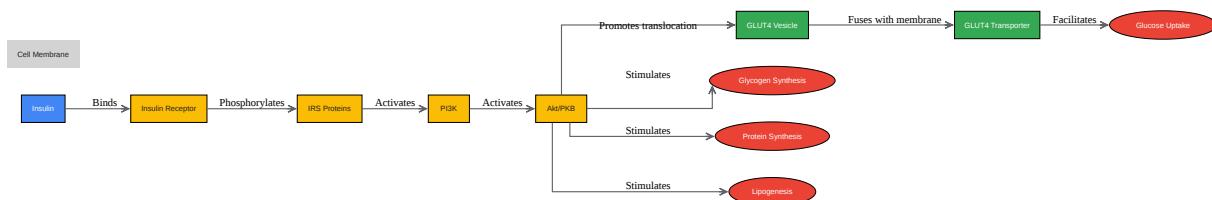
Protocol 3: Management of Hypoglycemia

1. Objective: To rapidly reverse low blood glucose.

2. Procedure:

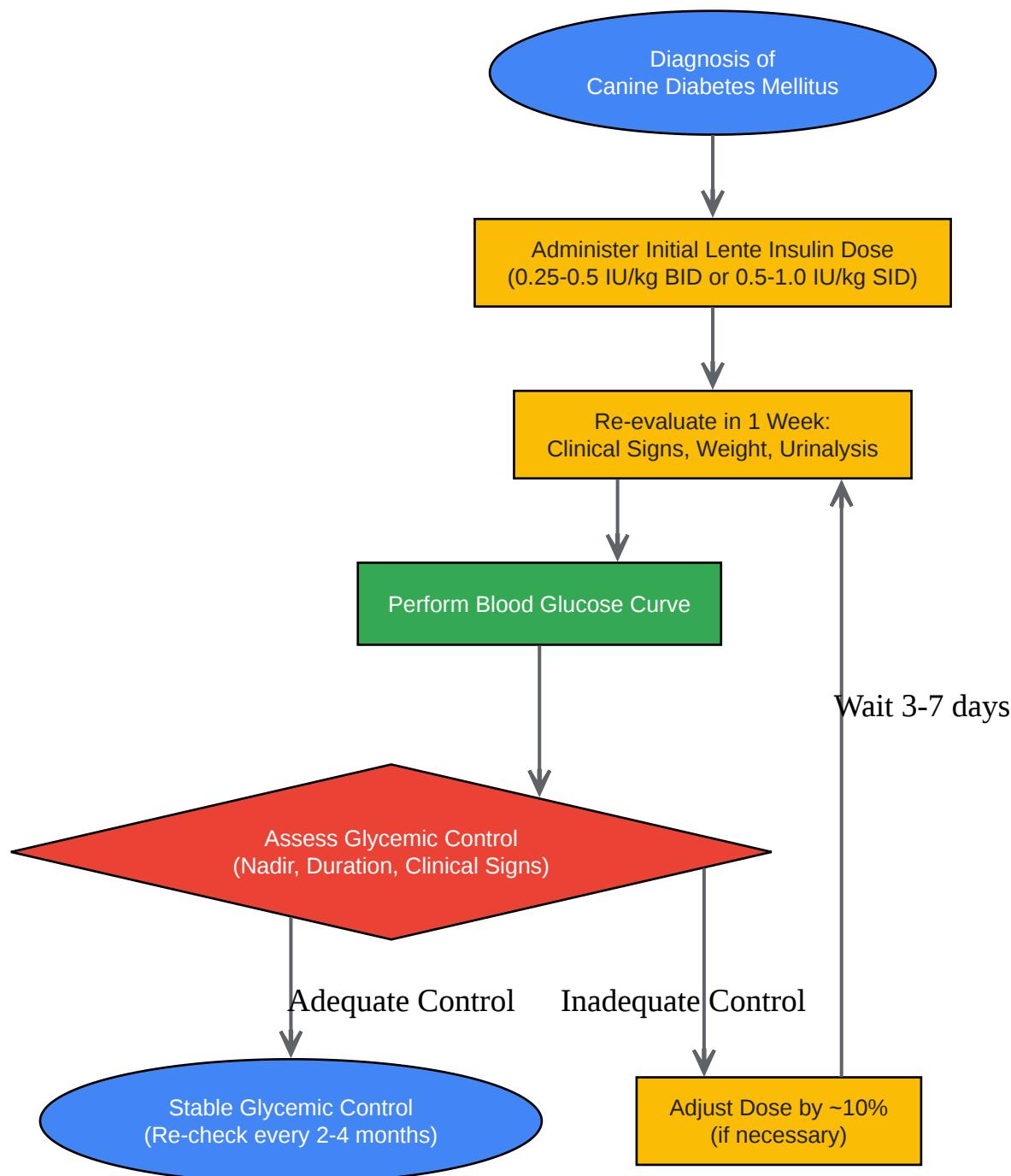
- At the first signs of hypoglycemia (e.g., weakness, lethargy, stumbling, muscle twitching, seizures), immediately administer a source of glucose.[1]
- Administer 1 gram of glucose per kilogram of the dog's body weight.[19] Suitable sources include corn syrup, honey, or glucose powder.[1][19]
- Contact a veterinarian immediately.
- Do not administer another dose of insulin until blood glucose levels have stabilized and a veterinarian has been consulted.

Visualizations



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Caption: Canine Insulin Signaling Pathway.

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Caption: Workflow for Establishing a **Lente** Insulin Protocol.



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Caption: Logical Relationship for Dose Adjustment.

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